An In-depth Technical Guide to the Structural and Functional Analysis of Basifungin

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Compound of Interest

Compound Name:	*Basifungin*
CAS No.:	*127785-64-2*
Cat. No.:	*B1667757*

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Abstract

Basifungin, also known as Aureobasidin A, is a cyclic depsipeptide antibiotic with potent antifungal properties. Its unique structure and specific mechanism of action make it a subject of significant interest in the development of novel antifungal therapeutics. This document provides a comprehensive technical overview of the structural and functional analysis of **Basifungin**, including detailed experimental protocols and data presented for clarity and comparison. The core of its antifungal activity lies in the inhibition of inositol phosphorylceramide (IPC) synthase, a crucial enzyme in the fungal sphingolipid biosynthesis pathway, which is absent in mammals, presenting an attractive target for selective toxicity.

Structural Analysis

Basifungin is a cyclic depsipeptide, meaning its structure contains both peptide and ester bonds. It is composed of eight α-amino acids and one α-hydroxy acid. The precise arrangement and composition of these residues are critical for its biological activity.

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Molecular Composition and Physicochemical Properties

The structural formula of **Basifungin** (Aureobasidin A) is $C_{60}H_{92}N_8O_{11}$. Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{60}H_{92}N_8O_{11}$	[1]
Molecular Weight	1101.4 g/mol	[1]
Appearance	Light-yellow hygroscopic powder	[2]
Solubility	Soluble in ethanol and methanol; Insoluble in water	[3]

Structural Elucidation Methodologies

The determination of **Basifungin**'s complex cyclic structure has been accomplished through a combination of chemical degradation and advanced spectroscopic techniques.

- Acid Hydrolysis:
  - **Basifungin** is hydrolyzed using 6N HCl at 110°C for 24 hours to break the peptide and ester bonds, yielding its constituent amino and hydroxy acids.
  - The resulting hydrolysate is analyzed by High-Performance Liquid Chromatography (HPLC) to separate and identify the individual components by comparing their retention times with known standards.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Sample Preparation: A purified sample of **Basifungin** is dissolved in a suitable deuterated solvent (e.g., $CDCl_3$).
  - 1D NMR (^1H and ^{13}C): Initial spectra are acquired to identify the types of protons and carbons present in the molecule.

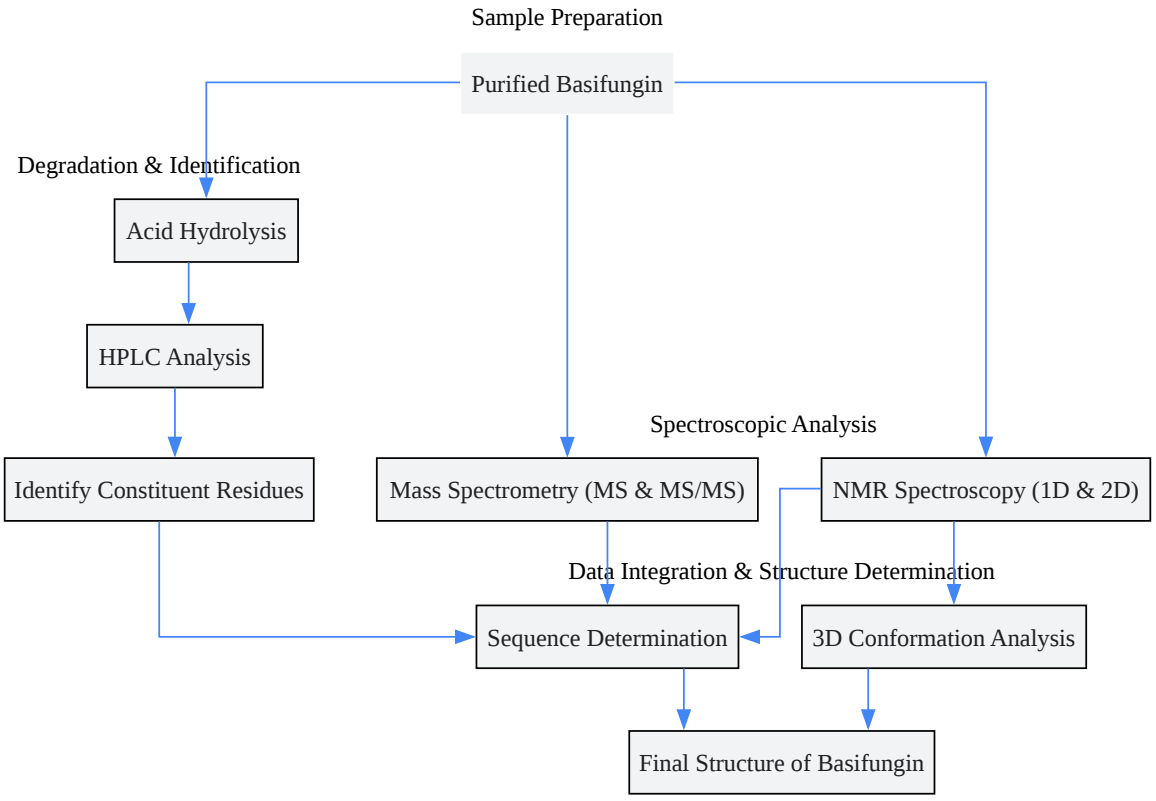
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- 2D NMR (COSY, TOCSY, HSQC, HMBC, NOESY/ROESY): A suite of 2D NMR experiments is performed to establish connectivity between atoms.
  - COSY (Correlation Spectroscopy) and TOCSY (Total Correlation Spectroscopy): Used to identify spin systems of individual amino acid residues.
  - HSQC (Heteronuclear Single Quantum Coherence): Correlates protons with their directly attached carbons.
  - HMBC (Heteronuclear Multiple Bond Correlation): Establishes long-range (2-3 bond) correlations between protons and carbons, which is crucial for sequencing the residues.
  - NOESY (Nuclear Overhauser Effect Spectroscopy) / ROESY (Rotating-frame Overhauser Effect Spectroscopy): Provides through-space correlations between protons that are close in proximity, which is essential for determining the three-dimensional structure and the sequence of the cyclic peptide.[4]

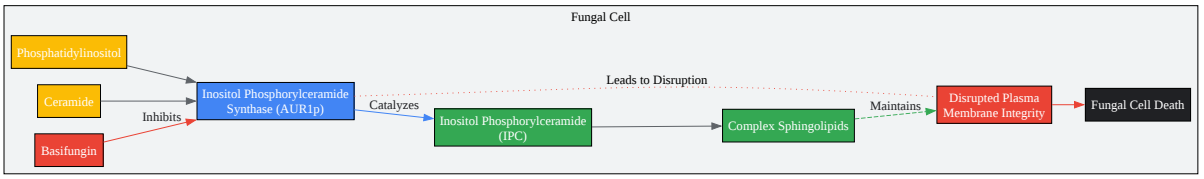
- Mass Spectrometry (MS):
  - FAB-MS (Fast Atom Bombardment Mass Spectrometry) or ESI-MS (Electrospray Ionization Mass Spectrometry): Used to determine the molecular weight of the intact molecule and its fragments.
  - Tandem MS (MS/MS or MS^n): The parent ion is isolated and fragmented to produce a series of daughter ions. The fragmentation pattern, particularly of b- and y-type ions, provides information about the sequence of the amino and hydroxy acids. For cyclic peptides, multistage MS (MS^n) is often employed to generate linear fragments for sequencing.

Structural Elucidation Workflow

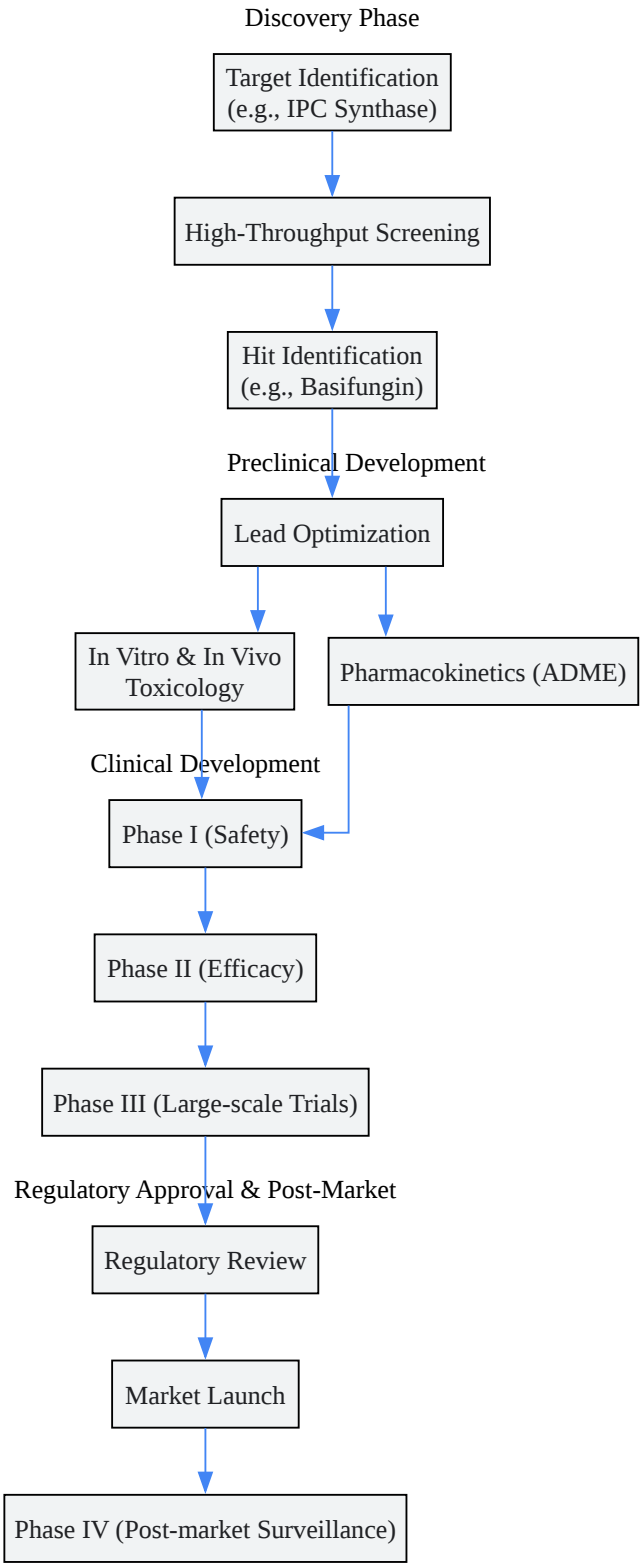
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